

Methyl 2,4-dibromobenzoate physical and chemical properties

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Compound of Interest

Compound Name: Methyl 2,4-dibromobenzoate

Cat. No.: B138849

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An In-depth Technical Guide to Methyl 2,4-dibromobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl 2,4-dibromobenzoate**, a key intermediate in organic synthesis. This document details its characteristics, synthesis, and purification, and provides relevant spectral data and experimental protocols to support its application in research and development.

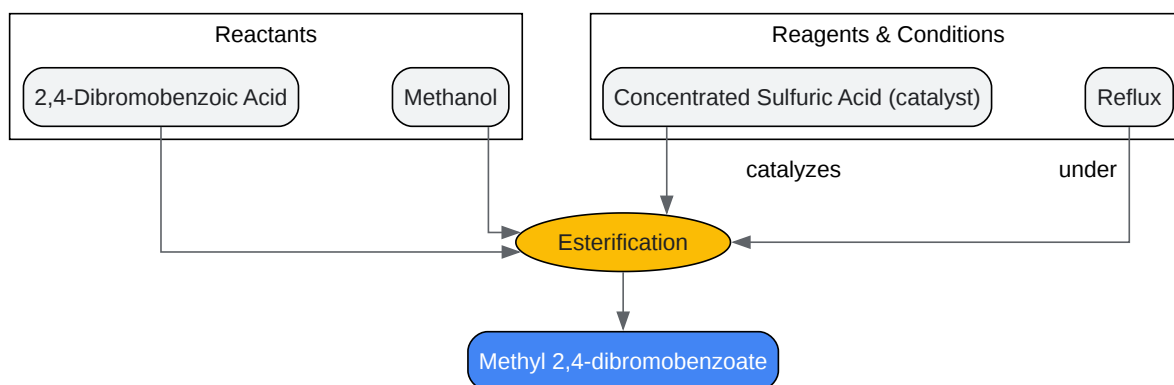
Core Physical and Chemical Properties

Methyl 2,4-dibromobenzoate is a halogenated aromatic ester. Its structure and key identifiers are presented below.

Property	Value
CAS Number	54335-33-0[1][2][3][4][5][6]
Molecular Formula	C ₈ H ₆ Br ₂ O ₂ [3][4][5][6][7]
Molecular Weight	293.94 g/mol [3][4][5][7]
Appearance	Yellow solid[1]
Boiling Point	308.00 °C[7]
Flash Point	140.10 °C[7]
Solubility	Soluble in methanol.[3]

Synthesis of Methyl 2,4-dibromobenzoate

The primary route for the synthesis of **Methyl 2,4-dibromobenzoate** is through the Fischer esterification of 2,4-dibromobenzoic acid.



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Synthesis of **Methyl 2,4-dibromobenzoate** via Fischer Esterification.

Experimental Protocol: Synthesis

This protocol is adapted from established esterification procedures.[\[1\]](#)

Materials:

- 2,4-dibromobenzoic acid (1 equivalent)
- Methanol (sufficient to dissolve the acid)
- Concentrated sulfuric acid (catalytic amount, e.g., 0.2 equivalents)
- Round-bottomed flask
- Reflux condenser
- Heating mantle
- Filtration apparatus

Procedure:

- In a round-bottomed flask, dissolve 2,4-dibromobenzoic acid (e.g., 250 g, 0.90 mol) in methanol (e.g., 2 L).[\[1\]](#)
- Carefully add concentrated sulfuric acid (e.g., 18.4 g, 0.19 mol) to the solution.[\[1\]](#)
- Equip the flask with a reflux condenser and heat the mixture to reflux.[\[1\]](#)
- Maintain reflux overnight.[\[1\]](#)
- After the reaction is complete, allow the mixture to cool to room temperature.[\[1\]](#)
- The product will precipitate out of the solution. Collect the precipitate by filtration.[\[1\]](#)
- Wash the collected solid with cold methanol to remove any unreacted acid and catalyst.[\[1\]](#)
- Dry the product under vacuum to yield **Methyl 2,4-dibromobenzoate** as a yellow solid.[\[1\]](#)

Purification

The crude product from the synthesis can be purified by column chromatography or recrystallization to achieve high purity.

Experimental Protocol: Purification by Column Chromatography

This protocol is based on the purification method described in the synthesis of a related compound.[\[1\]](#)

Materials:

- Crude **Methyl 2,4-dibromobenzoate**
- Silica gel (for column chromatography)
- Eluent: Petroleum ether/Ethyl acetate mixture (e.g., 5:1 v/v)[\[1\]](#)
- Chromatography column
- Collection flasks

Procedure:

- Prepare a silica gel column using the chosen eluent.
- Dissolve the crude **Methyl 2,4-dibromobenzoate** in a minimum amount of the eluent or a suitable solvent.
- Load the sample onto the top of the silica gel column.
- Elute the column with the petroleum ether/ethyl acetate mixture.[\[1\]](#)
- Collect the fractions containing the purified product.
- Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified **Methyl 2,4-dibromobenzoate**.

Spectral Data

The following tables summarize the expected spectral data for **Methyl 2,4-dibromobenzoate** based on analysis of similar compounds.

¹H NMR (Proton Nuclear Magnetic Resonance)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.8-8.0	d	1H	Aromatic H
~7.5-7.7	dd	1H	Aromatic H
~7.3-7.5	d	1H	Aromatic H
~3.9	s	3H	-OCH ₃

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)

Chemical Shift (δ) ppm	Assignment
~165	C=O (ester)
~135-140	Aromatic C-Br
~130-135	Aromatic C-H
~125-130	Aromatic C-H
~120-125	Aromatic C-Br
~115-120	Aromatic C-COOCH ₃
~52	-OCH ₃

FT-IR (Fourier-Transform Infrared Spectroscopy)

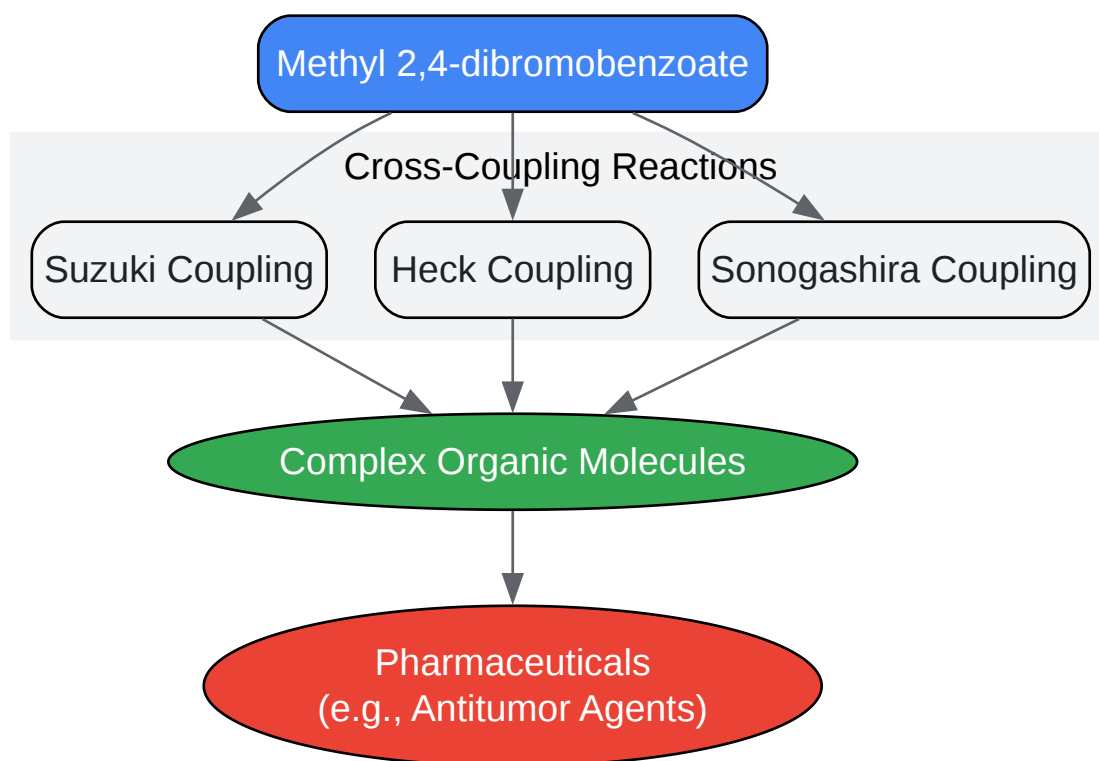
Wavenumber (cm ⁻¹)	Assignment
~3000-3100	Aromatic C-H stretch
~2950	Aliphatic C-H stretch
~1720-1740	C=O (ester) stretch
~1550-1600	Aromatic C=C stretch
~1200-1300	C-O (ester) stretch
~700-800	C-Br stretch

Mass Spectrometry (MS)

m/z	Assignment
~292/294/296	[M] ⁺ , [M+2] ⁺ , [M+4] ⁺ (due to Br isotopes)
~261/263/265	[M - OCH ₃] ⁺
~183/185	[M - Br - COOCH ₃] ⁺

Applications in Research and Drug Development

Methyl 2,4-dibromobenzoate serves as a versatile intermediate in the synthesis of more complex molecules. The presence of two bromine atoms at specific positions on the benzene ring allows for selective functionalization through various cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. This makes it a valuable building block in the preparation of compounds with potential immunosuppressive and antitumor activities.[\[1\]](#)



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Applications of **Methyl 2,4-dibromobenzoate** in Organic Synthesis.

Conclusion

This technical guide provides essential information on the physical and chemical properties, synthesis, purification, and spectral characteristics of **Methyl 2,4-dibromobenzoate**. The detailed protocols and data presented herein are intended to facilitate its use as a key intermediate in the development of novel chemical entities for research and pharmaceutical applications.

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References

- 1. METHYL 2,4-DIBROMOBENZOATE | 54335-33-0 [chemicalbook.com]
- 2. 54335-33-0 Cas No. | Methyl 2,4-dibromobenzoate | Apollo [store.apolloscientific.co.uk]
- 3. 2,4-Dibromo methyl benzoate - Daicel Pharma Standards [daicelpharmastandards.com]
- 4. 54335-33-0 | Methyl 2,4-dibromobenzoate - Alachem Co., Ltd. [alachem.co.jp]
- 5. halochem.com [halochem.com]
- 6. 54335-33-0 | CAS DataBase [chemicalbook.com]
- 7. Methyl 2,4-dibromobenzoate | 54335-33-0 | FM66220 [biosynth.com]
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